

A Comprehensive Technical Guide to 2-Octyl-1-decanol: Physicochemical Properties and Synthesis

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Compound of Interest

Compound Name: 1-Decanol, 2-octyl-

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Introduction

2-Octyl-1-decanol, a branched-chain primary alcohol, is a versatile compound with significant applications in the cosmetic, pharmaceutical, and chemical industries.^[1] Also known as octyldodecanol, it belongs to the class of Guerbet alcohols, which are characterized by a branch at the β -position.^{[1][2]} This unique structure imparts desirable properties such as a low melting point and low volatility compared to its linear isomer of the same molecular weight.^{[1][2]} This technical guide provides an in-depth overview of the core physicochemical properties of 2-octyl-1-decanol, a detailed experimental protocol for its synthesis, and a logical workflow diagram for its production and purification.

Physicochemical Properties of 2-Octyl-1-decanol

The following table summarizes the key physicochemical properties of 2-octyl-1-decanol, providing a valuable resource for researchers and formulators.

Property	Value	References
Molecular Formula	C ₂₀ H ₄₂ O	[3][4][5]
Molecular Weight	298.55 g/mol	[3][6][7][8]
CAS Number	5333-42-6	[3][4][6][8][9]
Appearance	Clear, colorless to yellowish, oily liquid	[9][10]
Density	0.838 g/mL at 25 °C	[1][6][9]
Melting Point	-1 to 1 °C	[1][6][9]
Boiling Point	234-238 °C at 33 mmHg	[1][6][9]
268 °C (lit.)	[4]	
161 °C at 0.3 mmHg (lit.)	[4]	
192 °C at 735 mmHg (lit.)	[6]	
Flash Point	113 °C (lit.)	[1][4]
188 °C (open cup)		
Refractive Index	n _{20/D} 1.453 (lit.)	[1][6][9]
Solubility	Practically insoluble in water; miscible with ethanol (96%)	[1][9]
pKa	15.03 ± 0.10 (Predicted)	[9]

Synthesis of 2-Octyl-1-decanol via Guerbet Condensation

2-Octyl-1-decanol is primarily synthesized through the Guerbet condensation of 1-decanol.[2][3][9] This reaction involves the dimerization of a primary alcohol at high temperatures in the presence of a catalyst.

Experimental Protocol

This protocol is a synthesis of information from various sources to provide a comprehensive methodology.^{[3][10][11]}

Materials:

- 1-Decanol (99% purity)
- Potassium Hydroxide (KOH)
- Copper-Nickel catalyst on silica support
- Argon gas
- p-Xylene
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel (230-400 mesh)
- n-Hexane

Equipment:

- Dry reactor or 2-liter 4-necked glass reaction flask
- Stirrer
- Heating mantle
- Distillation apparatus
- Separatory funnel
- Rotary evaporator
- Column chromatography setup

Procedure:

- **Reaction Setup:** In a dry reactor, add 967 g of 1-decanol, 30 g of sodium hydroxide, and 2.0 g of nickel catalyst.[3] Alternatively, for a smaller scale synthesis, a solution of $[\text{Cp}^*\text{IrCl}_2]_2$ (0.02 mmol), 1,7-octadiene (0.2 mmol), and potassium tert-butoxide (0.8 mmol) in p-xylene (0.5 mL) can be added to 2-octanol (2 mmol) under an argon atmosphere.[10]
- **Reaction Conditions:** Heat the mixture to 220-250 °C with vigorous stirring.[3] The reaction should be carried out for approximately 4-6 hours.[3] During this time, the water of reaction is removed by distillation.[3]
- **Reaction Monitoring and Work-up:** The reaction is complete when the formation of water ceases.[11] Allow the reaction mixture to cool to room temperature.
- **Extraction and Drying:** Add water and ethyl acetate to the cooled mixture to separate the organic layer.[10] The water layer should be extracted three times with ethyl acetate.[10] Combine all the organic layers and dry with anhydrous sodium sulfate.[10]
- **Purification:** Filter the mixture to remove the drying agent and any precipitated salts.[10][11] The resulting filtrate is then concentrated under vacuum using a rotary evaporator.[10] The crude product is purified by silica gel column chromatography using a mixture of n-hexane and ethyl acetate (10:1) as the eluent.[10] The purified product can be further distilled under reduced pressure for higher purity.[3][11]
- **Analysis:** The final product, 2-octyl-1-decanol, can be identified and its purity assessed by gas-liquid partition chromatography (GLC).[3]

Experimental Workflow

The following diagram illustrates the key stages in the synthesis and purification of 2-octyl-1-decanol.

Caption: Workflow for the synthesis and purification of 2-octyl-1-decanol.

Safety and Handling

2-Octyl-1-decanol is considered a hazardous substance and can cause skin irritation.[12][13] It is important to handle this chemical in a well-ventilated area and wear appropriate personal protective equipment (PPE), including safety glasses with side shields, gloves, and protective clothing.[5][12] Avoid contact with skin and eyes.[12] In case of a spill, remove all ignition sources and absorb the spill with an inert material.[12] Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[5][12]

Applications

2-Octyl-1-decanol is widely used in cosmetic and pharmaceutical formulations as an emollient, solvent, and emulsion stabilizer.[1][12] Its properties make it suitable for use in skin care preparations, lipsticks, and topical drug delivery systems.[1][9][12] It can also serve as an intermediate in the synthesis of other long-chain organic compounds.[10]

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